

# Bismuth Oxide in Varistor Ceramics: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dibismuth trioxide*

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## Introduction

Varistors are semiconductor devices with a highly nonlinear current-voltage (I-V) characteristic, making them ideal for protecting electronic circuits from voltage surges. Zinc oxide (ZnO) based ceramics are the most common materials for varistor applications due to their excellent electrical properties and high energy absorption capabilities. Bismuth oxide ( $\text{Bi}_2\text{O}_3$ ) is a crucial additive in ZnO varistor ceramics, playing a pivotal role in the formation of the varistor's unique microstructure and, consequently, its electrical behavior.<sup>[1][2][3]</sup> This document provides detailed application notes and experimental protocols for utilizing bismuth oxide in the fabrication and characterization of varistor ceramics.

## Role of Bismuth Oxide

Bismuth oxide is primarily responsible for the formation of a liquid phase during the sintering process.<sup>[1][4]</sup> This liquid phase encapsulates the ZnO grains, and upon cooling, forms an electrically insulating, bismuth-rich intergranular layer.<sup>[5][6]</sup> This layer is critical for establishing the potential barriers at the grain boundaries, which are the source of the varistor's nonlinear I-V characteristics.<sup>[3]</sup>

The key functions of bismuth oxide in varistor ceramics include:

- **Liquid Phase Sintering:**  $\text{Bi}_2\text{O}_3$  has a relatively low melting point ( $825^\circ\text{C}$ ), which facilitates the densification of the ceramic at lower sintering temperatures.[6] The liquid phase promotes the rearrangement of ZnO grains and enhances the overall sintering process.[7]
- **Formation of Potential Barriers:** The bismuth-rich phase segregated at the grain boundaries creates potential barriers that impede current flow at low voltages.[8] When the applied voltage exceeds a certain threshold (the breakdown voltage), these barriers break down, allowing a large current to pass through.
- **Control of Microstructure:** The amount of  $\text{Bi}_2\text{O}_3$  influences the grain size of the ZnO.[2] Proper control of the grain size is essential for tailoring the breakdown voltage of the varistor.
- **Enhancement of Nonlinearity:** The presence of a well-defined, bismuth-rich intergranular phase is directly linked to a high nonlinear coefficient ( $\alpha$ ), which is a measure of the varistor's switching capability from a high-resistance to a low-resistance state.[1][9]

## Data Presentation: Electrical Properties of $\text{Bi}_2\text{O}_3$ -containing Varistor Ceramics

The following tables summarize the quantitative data from various studies on ZnO- $\text{Bi}_2\text{O}_3$  based varistor ceramics, highlighting the impact of  $\text{Bi}_2\text{O}_3$  content and other dopants on their electrical properties.

Table 1: Effect of  $\text{Bi}_2\text{O}_3$  and Other Dopants on Varistor Properties

| Composition (mol%)   | Sintering Temp. (°C) | Breakdown Voltage (V/mm) | Nonlinear Coefficient ( $\alpha$ ) | Leakage Current ( $\mu\text{A}/\text{cm}^2$ ) | Reference            |
|--|----------------------|--------------------------|------------------------------------|---|----------------------|
| ZnO-0.5Bi <sub>2</sub> O <sub>3</sub> -0.5Sb <sub>2</sub> O <sub>3</sub> -1CaCO <sub>3</sub>                 | 1000                 | >83                      | 1.33 - 9.16                        | 0.45 - 0.54                                   | <a href="#">[10]</a> |
| ZnO-0.5Bi <sub>2</sub> O <sub>3</sub> -0.5Sb <sub>2</sub> O <sub>3</sub> -4CaCO <sub>3</sub>                 | 1000                 | 533                      | 9.16                               | 0.45  | <a href="#">[10]</a> |
| ZnO-0.5Bi <sub>2</sub> O <sub>3</sub> -1.0MnO <sub>2</sub> -0.5CoO-0.5Cr <sub>2</sub> O <sub>3</sub>         | 1100                 | 278                      | 54                                 | 2.9   | <a href="#">[11]</a> |
| ZnVMnCoTiO-0.01Bi <sub>2</sub> O <sub>3</sub>  | 800                  | 2300                     | 43.3                               | 0.13 (mA/cm <sup>2</sup> )                    | <a href="#">[9]</a>  |
| ZnO-0.5Bi <sub>2</sub> O <sub>3</sub> -0.75Mn <sub>2</sub> O <sub>3</sub> -1.0La <sub>2</sub> O <sub>3</sub> | 1200                 | 4400                     | 66                                 | -   | <a href="#">[12]</a> |
| ZnO-1.0Bi <sub>2</sub> O <sub>3</sub> (complex formula)  | -                    | 252.96                   | 54.47                              | 1.55  | <a href="#">[1]</a>  |
| ZnBiMnNbO (0.5 mol% Bi <sub>2</sub> O <sub>3</sub> )   | 900                  | 576.75                   | 31.38                              | 3.75  | <a href="#">[13]</a> |

Table 2: Influence of Sintering Temperature on Varistor Properties

| Composition   | Sintering Temp. (°C) | Average Grain Size (μm) | Breakdown Voltage (V/mm) | Nonlinear Coefficient (α) | Reference            |
|---|----------------------|-------------------------|--------------------------|---------------------------|----------------------|
| ZnO-Bi <sub>2</sub> O <sub>3</sub> -Sb <sub>2</sub> O <sub>3</sub> -Al <sub>2</sub> O <sub>3</sub> -CoO-NiO | 1120                 | -                       | 195                      | 42.3                      | <a href="#">[5]</a>  |
| ZnO-Bi <sub>2</sub> O <sub>3</sub> -Sb <sub>2</sub> O <sub>3</sub> -Al <sub>2</sub> O <sub>3</sub> -CoO-NiO | (not specified)      | -                       | 280                      | -                         | <a href="#">[5]</a>  |
| ZnO nanoparticle-Bi <sub>2</sub> O <sub>3</sub> -Mn <sub>2</sub> O <sub>3</sub>                             | 550                  | 1.2                     | -                        | -                         | <a href="#">[14]</a> |
| ZnO nanoparticle-Bi <sub>2</sub> O <sub>3</sub> -Mn <sub>2</sub> O <sub>3</sub>                             | 700                  | 2.9                     | -                        | (superior)                | <a href="#">[14]</a> |
| ZnO nanoparticle-Bi <sub>2</sub> O <sub>3</sub> -Mn <sub>2</sub> O <sub>3</sub>                             | 800                  | 4.1                     | -                        | (diminishing)             | <a href="#">[14]</a> |

## Experimental Protocols

### Protocol 1: Fabrication of ZnO-Bi<sub>2</sub>O<sub>3</sub> Based Varistor Ceramics by Solid-State Reaction

This protocol outlines the conventional solid-state reaction method for preparing varistor ceramics.

#### 1. Materials and Equipment:

- High-purity powders: ZnO (99.9%), Bi<sub>2</sub>O<sub>3</sub> (99.9%), and other desired metal oxides (e.g., MnO<sub>2</sub>, Co<sub>3</sub>O<sub>4</sub>, Sb<sub>2</sub>O<sub>3</sub>, Cr<sub>2</sub>O<sub>3</sub>).
- Ball mill with zirconia or alumina grinding media.

- Ethanol or deionized water as a milling medium.
- Drying oven.
- Sieve (e.g., 200 mesh).
- Hydraulic press.
- High-temperature furnace.

## 2. Procedure:

- **Weighing:** Accurately weigh the raw material powders according to the desired stoichiometry. For a typical formulation, start with a base of ZnO and add small molar percentages of Bi<sub>2</sub>O<sub>3</sub> and other dopants.
- **Milling:** Place the weighed powders into the ball mill jar along with the grinding media and milling medium. Mill for 12-24 hours to ensure homogeneous mixing and particle size reduction.
- **Drying and Sieving:** After milling, dry the slurry in an oven at 80-100°C to evaporate the milling medium. Once dried, grind the powder gently and pass it through a sieve to break up any agglomerates.
- **Calcination (Optional):** For some formulations, a calcination step at 600-800°C for 2 hours can be performed to promote initial reactions between the oxides.
- **Pressing:** Add a small amount of a binder (e.g., polyvinyl alcohol) to the powder and mix thoroughly. Press the powder into pellets of the desired shape and size using a hydraulic press at a pressure of 100-200 MPa.
- **Sintering:** Place the green pellets in the high-temperature furnace. The sintering temperature profile is critical and typically involves a slow heating rate (e.g., 5°C/min) to the desired sintering temperature (usually between 900°C and 1300°C), a dwell time of 1-4 hours, and a controlled cooling rate.<sup>[6]</sup> The specific temperature will depend on the composition.

- **Electroding:** After sintering, apply silver paste or another conductive material to the parallel surfaces of the ceramic pellets and fire at a lower temperature (e.g., 600-800°C) to form electrodes for electrical measurements.

## Protocol 2: Characterization of Varistor Ceramics

This protocol describes the key techniques for evaluating the performance of the fabricated varistor ceramics.

### 1. Microstructural Analysis:

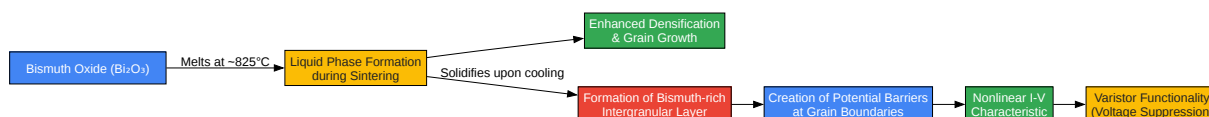
- **Scanning Electron Microscopy (SEM):** Use SEM to observe the microstructure of the sintered ceramics. This allows for the determination of the average grain size and the distribution of the intergranular phase.
- **X-ray Diffraction (XRD):** Perform XRD analysis to identify the crystalline phases present in the sintered ceramic. This is important to confirm the formation of the desired ZnO phase and to identify any secondary phases.

### 2. Electrical Characterization:

- **Current-Voltage (I-V) Measurement:** Use a high-voltage source-measure unit to obtain the I-V characteristics of the varistor.
  - **Breakdown Voltage ( $V_b$ ):** Determine the breakdown voltage at a specific current density, typically 1 mA/cm<sup>2</sup>. It is calculated as the voltage at this current density divided by the thickness of the sample.
  - **Nonlinear Coefficient ( $\alpha$ ):** Calculate the nonlinear coefficient using the following equation from two points on the I-V curve in the breakdown region (e.g., at 1 mA and 10 mA):  $\alpha = \log(I_2/I_1) / \log(V_2/V_1)$
  - **Leakage Current ( $I_L$ ):** Measure the leakage current at a voltage that is a certain percentage of the breakdown voltage (e.g., 80% of  $V_b$ ). This indicates the insulating capability of the varistor in its off-state.

## Visualization of Key Relationships

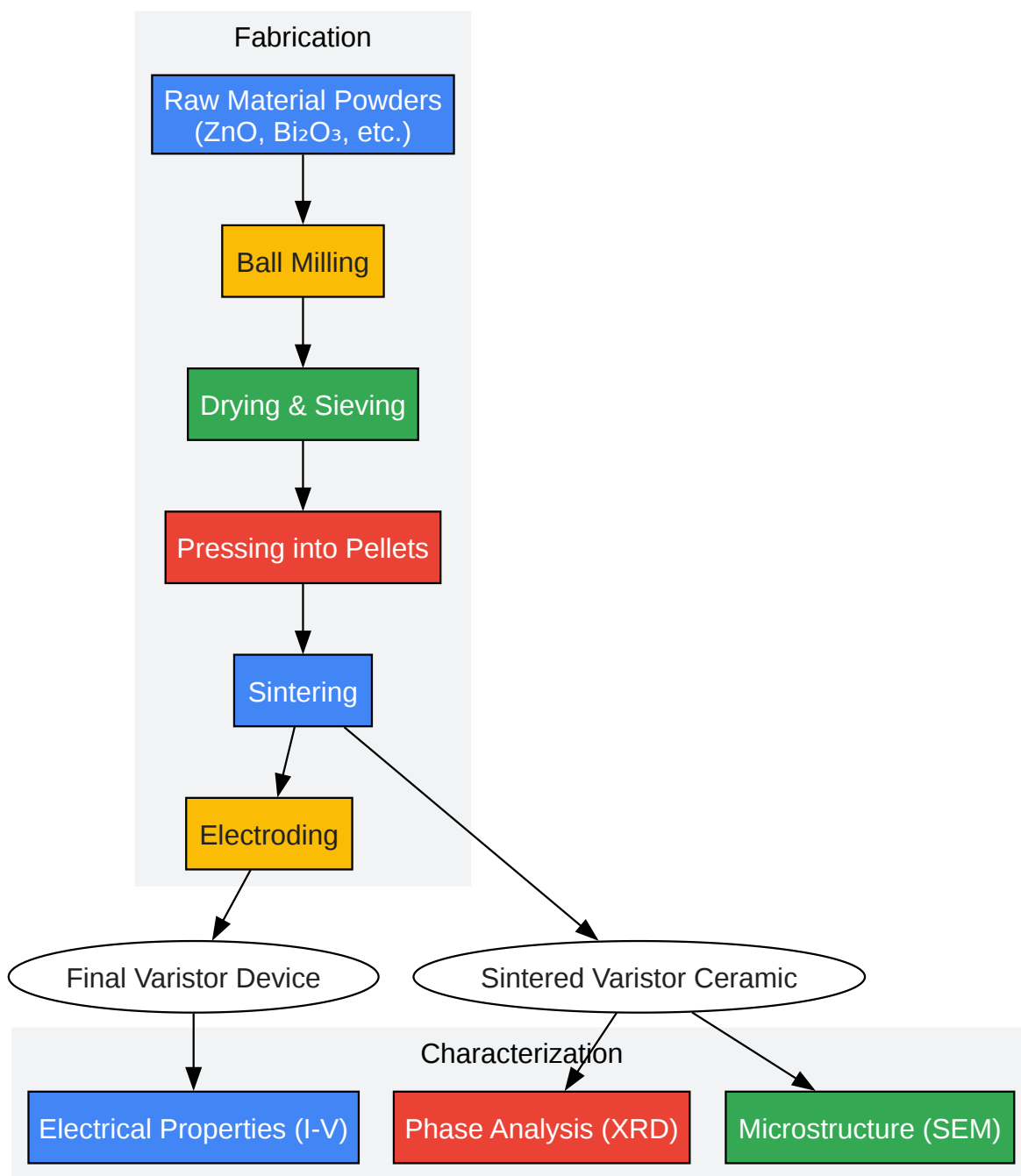
## Logical Relationship of $\text{Bi}_2\text{O}_3$ in Varistor Functionality



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Caption: Role of Bismuth Oxide in Varistor Functionality.

## Experimental Workflow for Varistor Fabrication and Characterization



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Caption: Varistor Fabrication and Characterization Workflow.



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